

Preparation of IR-797 Chloride Stock Solutions: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IR-797 chloride

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Abstract

This document provides a detailed guide for the preparation of stock solutions of **IR-797 chloride**, a near-infrared (NIR) fluorescent dye. Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy in various applications, including in vitro and in vivo imaging, and photodynamic therapy. This guide outlines the properties of **IR-797 chloride**, provides a comprehensive table of suitable solvents with known solubility data, and offers a detailed, step-by-step protocol for the preparation, handling, and storage of stock solutions. Additionally, it addresses the common issue of dye aggregation and provides recommendations to minimize this phenomenon.

Introduction

IR-797 chloride is a heptamethine cyanine dye that exhibits strong absorption and fluorescence in the near-infrared (NIR) spectrum, typically with an absorption maximum around 797 nm in methanol.[1] Its utility in biomedical research is significant, particularly in applications requiring deep tissue penetration of light, such as in vivo imaging and photodynamic therapy.[2] The accuracy and reliability of experimental results using **IR-797 chloride** are fundamentally dependent on the correct preparation and handling of its stock solutions. This document provides the necessary protocols and data to achieve consistent and reliable results.

Properties of IR-797 Chloride

A summary of the key physical and chemical properties of **IR-797 chloride** is presented in the table below.

Property	Value	Reference
Molecular Formula	$C_{31}H_{34}Cl_2N_2$	[3][4]
Molecular Weight	505.52 g/mol	[1]
Appearance	Solid	[1]
λ_{max} (in Methanol)	797 nm	[1]
Storage (Solid)	-20°C	[5]

Solubility of IR-797 Chloride

The choice of solvent is a critical first step in the preparation of a stock solution. While **IR-797 chloride** is known to be soluble in several organic solvents, quantitative solubility can vary. The following table summarizes the known solubility of **IR-797 chloride** in common laboratory solvents.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	10 mg/mL (19.78 mM)	Ultrasonic assistance is recommended for dissolution.
Methanol	Soluble	While described as methanol-soluble, specific quantitative data is not readily available. It is a suitable solvent for preparing stock solutions. [3] [4] [5]
Dimethylformamide (DMF)	Soluble	A common solvent for cyanine dyes; however, specific solubility data for IR-797 chloride is not available.
Ethanol	Likely Soluble	Generally a good solvent for cyanine dyes, but specific data for IR-797 chloride is not available.
Acetonitrile	Likely Soluble	Another potential solvent for cyanine dyes, with no specific data for IR-797 chloride.
Water	Poorly Soluble	IR-797 chloride is sparingly soluble in aqueous solutions and is prone to aggregation.

Experimental Protocol: Preparation of a 10 mM IR-797 Chloride Stock Solution in DMSO

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **IR-797 chloride** in DMSO.

Materials:

- **IR-797 chloride** (solid)

- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (recommended)
- Calibrated micropipettes

Procedure:

- **Pre-weighing Preparation:** Before opening, allow the vial of **IR-797 chloride** to equilibrate to room temperature to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **IR-797 chloride** in a microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.055 mg of **IR-797 chloride** (Molecular Weight: 505.52 g/mol).
- **Solvent Addition:** Add the calculated volume of DMSO to the microcentrifuge tube containing the solid dye. For 5.055 mg of **IR-797 chloride**, add 1 mL of DMSO to achieve a 10 mM concentration.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for several minutes to dissolve the solid.
- **Sonication (Recommended):** To ensure complete dissolution, place the tube in an ultrasonic bath for 10-15 minutes.
- **Visual Inspection:** Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed, light-protected tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months). Avoid repeated freeze-thaw cycles.

Calculation of Solvent Volume:

To calculate the volume of solvent needed to achieve a specific concentration, use the following formula:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$$

Dye Aggregation in Aqueous Solutions

Cyanine dyes, including **IR-797 chloride**, have a known tendency to form aggregates (dimers and higher-order aggregates) in aqueous solutions.[6][7] This aggregation can lead to a blue-shift in the absorption spectrum (H-aggregates) or a red-shift (J-aggregates), and often results in fluorescence quenching, which can significantly impact experimental results.[6]

Recommendations to Minimize Aggregation:

- **Limit Aqueous Concentration:** Keep the final concentration of **IR-797 chloride** in aqueous buffers as low as possible.
- **Use of Organic Co-solvents:** When preparing working solutions in aqueous media, the addition of a small percentage of an organic co-solvent (e.g., DMSO, ethanol) can help to disrupt hydrophobic interactions and reduce aggregation.
- **Control Ionic Strength:** The ionic strength of the buffer can influence aggregation. The effect can be complex and may need to be empirically determined for a specific application.[8]
- **Sonication:** Briefly sonicating the final working solution before use can help to break up pre-formed aggregates.

Visualization of Experimental Workflow

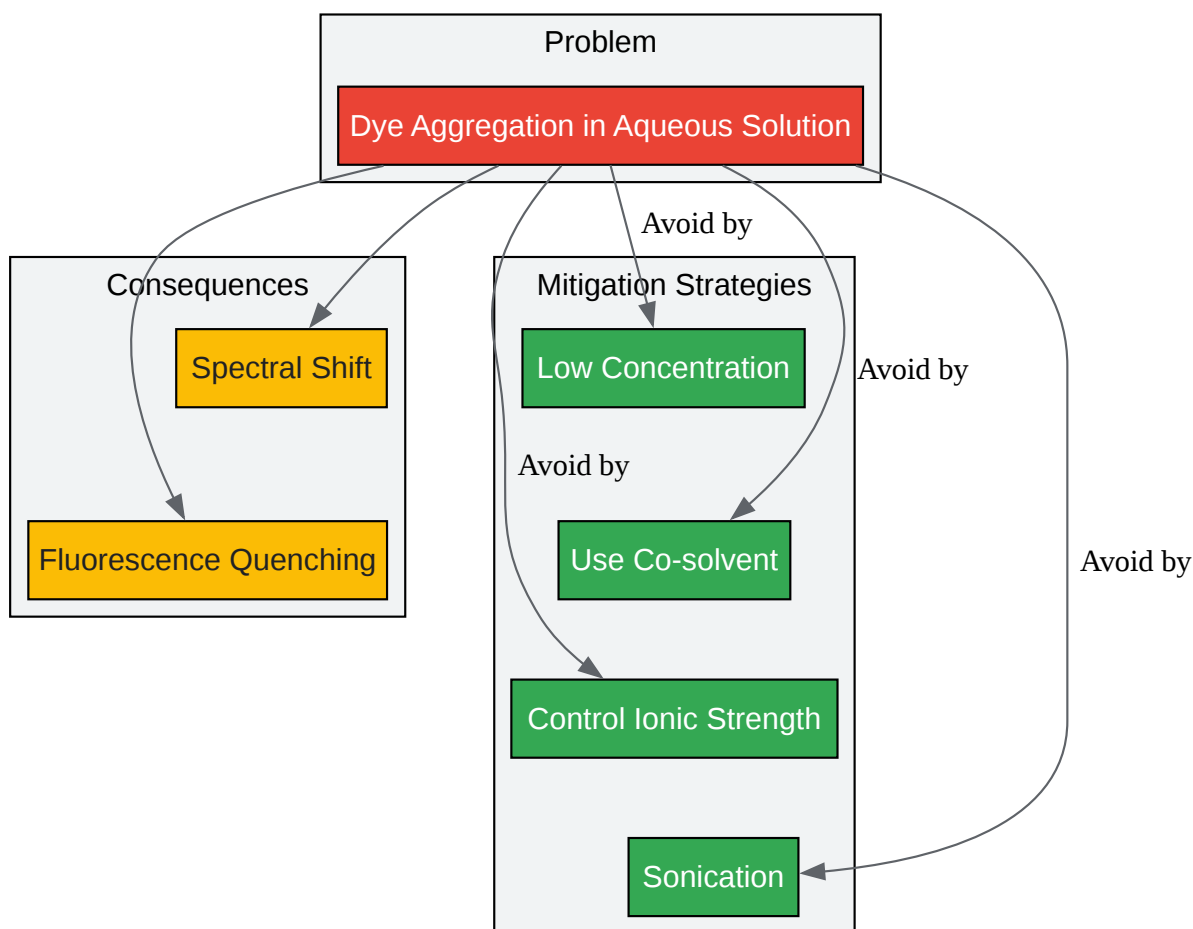
The following diagrams illustrate the key processes described in this application note.

Chemical Structure of IR-797 Chloride

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Figure 1: Chemical Structure of IR-797 Chloride.

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Figure 2: Workflow for Preparing and Storing IR-797 Chloride Stock Solutions.

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Figure 3: The Problem of Dye Aggregation and Mitigation Strategies.

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